

A Technical Guide to Tris(2-chloroethyl)phosphate-d12 for Researchers

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Compound of Interest

Compound Name: *Tris(2-chloroethyl)phosphate-d12*

Cat. No.: *B588551*

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For researchers, scientists, and drug development professionals, this in-depth guide provides a comprehensive overview of **Tris(2-chloroethyl)phosphate-d12** (TCEP-d12), a deuterated internal standard crucial for the accurate quantification of its parent compound, a widely used flame retardant. This document details commercially available sources, experimental applications, and technical specifications to support its effective use in analytical studies.

Tris(2-chloroethyl)phosphate-d12 is the deuterium-labeled analogue of Tris(2-chloroethyl)phosphate (TCEP), a common organophosphate flame retardant. Due to its structural similarity and mass difference, TCEP-d12 is an ideal internal standard for quantitative analysis using mass spectrometry techniques, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).^[1] Its use helps to correct for variations in sample preparation and instrument response, ensuring the accuracy and reliability of analytical data.

Commercial Suppliers and Product Specifications

A variety of chemical suppliers offer **Tris(2-chloroethyl)phosphate-d12** in different formats and purities to cater to diverse research needs. The following table summarizes the offerings from prominent commercial vendors.

Supplier	Product Name	CAS Number	Molecular Formula	Product Format	Purity	Package Size(s)
Sigma-Aldrich	Tris(2-chloroethyl)phosphate-d12	1276500-47-0	(ClCD ₂ CD ₂ O) ₃ P(O)	Liquid	98 atom % D, 97% (CP)	Not specified
LGC Standards	Tris(2-chloroethyl)phosphate-d12	1276500-47-0	C ₆ H ₁₂ Cl ₃ O ₄ P	Neat	>95% (GC)	Not specified
Cambridge Isotope Laboratories, Inc.	Tris(2-chloroethyl)phosphate (D ₁₂ , 98%) 100 µg/mL in acetonitrile	1276500-47-0	(ClCD ₂ CD ₂ O) ₃ P(O)	Solution	98%	1.2 mL
MedChem Express	Tris(2-chloroethyl)phosphate-d12	1276500-47-0	C ₆ D ₁₂ Cl ₃ O ₄ P	Liquid	99.15% (GC), 99.77% Isotopic Enrichment	Not specified
Clinivex	Tris(2-chloroethyl) Phosphate-d12	1276500-47-0	(ClCD ₂ CD ₂ O) ₃ P(O)	Not specified	Not specified	Not specified
CDN Isotopes	Tris(2-chloroethyl) Phosphate-d12	Not specified	(ClCD ₂ CD ₂ O) ₃ P(O)	Not specified	99 atom % D	0.01 g, 0.05g

Experimental Protocols: Analysis of TCEP in Environmental Water Samples

The following is a representative experimental protocol for the extraction and quantification of TCEP in water samples using TCEP-d12 as an internal standard, followed by GC-MS analysis.

1. Materials and Reagents:

- **Tris(2-chloroethyl)phosphate-d12** (TCEP-d12) internal standard solution (e.g., 1 µg/mL in a suitable solvent)
- Tris(2-chloroethyl)phosphate (TCEP) calibration standards
- High-purity water (LC-MS grade)
- Dichloromethane (DCM), pesticide residue grade
- Sodium chloride (NaCl), analytical grade, baked at 450°C for 4 hours
- Anhydrous sodium sulfate (Na₂SO₄), analytical grade, baked at 450°C for 4 hours
- Solid-phase extraction (SPE) cartridges (e.g., C18)
- Glassware (volumetric flasks, separatory funnels, vials), pre-cleaned and solvent-rinsed

2. Sample Preparation and Extraction:

- Collect water samples in pre-cleaned amber glass bottles.
- To a 500 mL water sample in a separatory funnel, add a known amount of TCEP-d12 internal standard solution (e.g., 50 µL of a 1 µg/mL solution).
- Add 30 g of NaCl and shake to dissolve.
- Perform a liquid-liquid extraction by adding 60 mL of DCM and shaking vigorously for 2 minutes. Allow the layers to separate.
- Collect the organic (bottom) layer.

- Repeat the extraction two more times with 30 mL of DCM each time.
- Combine the DCM extracts and pass them through a glass funnel containing anhydrous sodium sulfate to remove any residual water.
- Concentrate the extract to approximately 1 mL using a rotary evaporator or a gentle stream of nitrogen.
- The extract is now ready for GC-MS analysis.

3. GC-MS Analysis:

- Gas Chromatograph (GC) Conditions:
 - Injection Volume: 1 μ L
 - Injector Temperature: 250°C
 - Carrier Gas: Helium at a constant flow rate (e.g., 1.2 mL/min)
 - Oven Temperature Program: Initial temperature of 60°C, hold for 2 minutes, ramp to 280°C at 10°C/min, and hold for 5 minutes.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Acquisition Mode: Selected Ion Monitoring (SIM)
 - Monitor characteristic ions for TCEP and TCEP-d12.

4. Quantification:

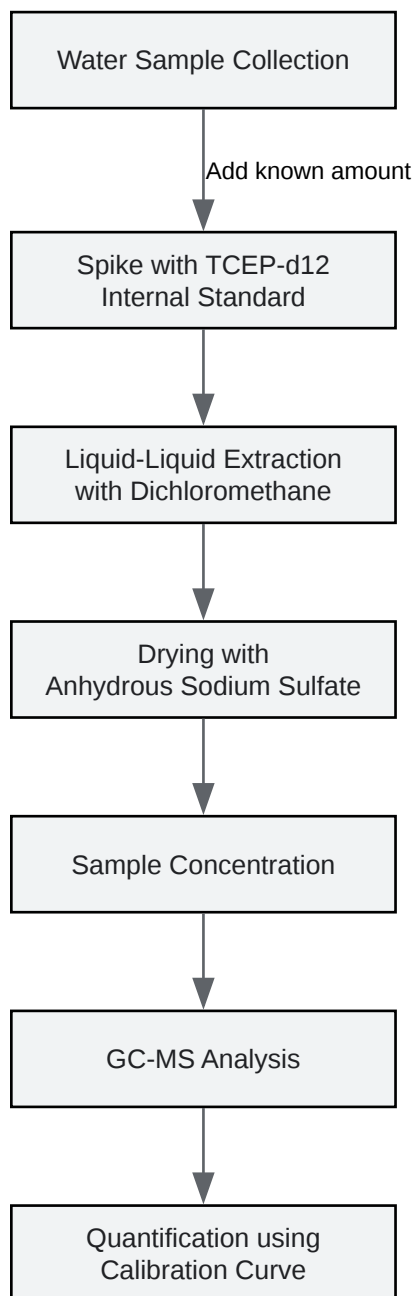
- Create a calibration curve by analyzing a series of TCEP standards of known concentrations, each spiked with the same amount of TCEP-d12 internal standard.
- Plot the ratio of the TCEP peak area to the TCEP-d12 peak area against the concentration of TCEP.

- Determine the concentration of TCEP in the environmental sample by calculating the peak area ratio from the sample analysis and interpolating from the calibration curve.

Visualizations

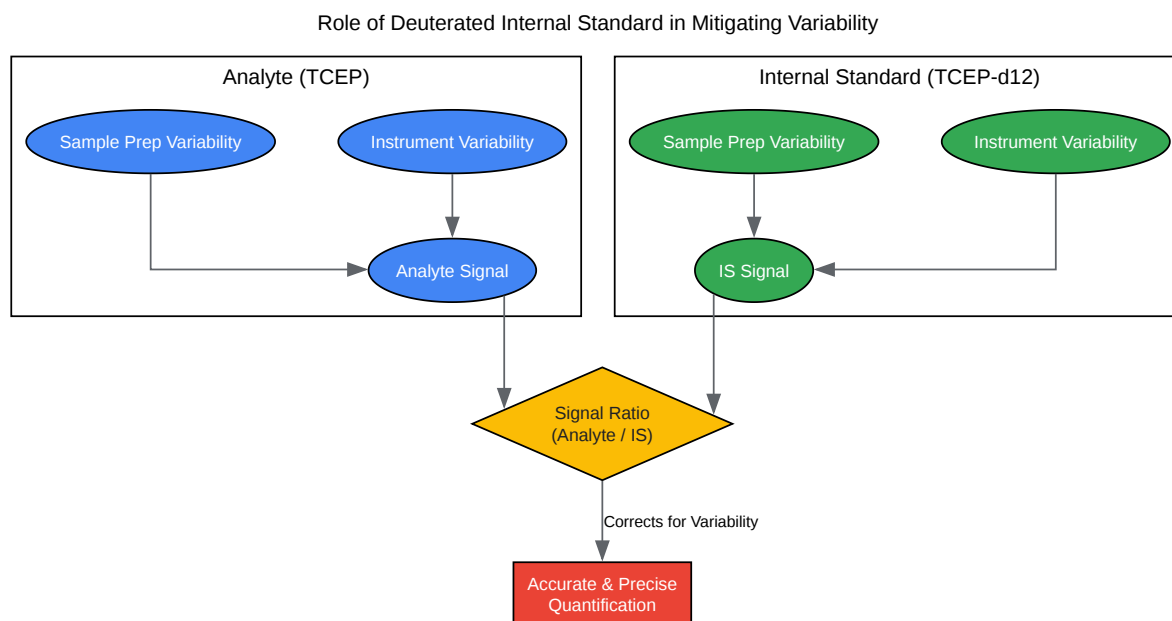
The following diagrams illustrate a typical workflow for the use of a deuterated internal standard and a logical diagram of its role in ensuring analytical accuracy.

Experimental Workflow for TCEP Analysis



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Caption: A flowchart of the analytical procedure for TCEP quantification.



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Caption: The role of TCEP-d12 in ensuring accurate quantification.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]

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